

Propionitrile: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: *Propionitrile*

Cat. No.: *B7769516*

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Executive Summary

Propionitrile (also known as ethyl cyanide or propanenitrile) is a versatile solvent and a key building block in organic synthesis, finding applications in pharmaceutical and chemical industries. However, its high toxicity and flammability necessitate stringent safety protocols in a laboratory setting. This guide provides a comprehensive overview of the safe handling, storage, and disposal of **propionitrile**, along with emergency procedures and detailed technical data to ensure the well-being of laboratory personnel and compliance with safety standards.

Propionitrile is a colorless liquid with a sweet, ethereal odor.^{[1][2]} It is highly flammable and can be fatal if swallowed, inhaled, or in contact with skin.^{[3][4][5]} The toxicity of **propionitrile** is linked to its metabolic conversion to cyanide in the body.^{[1][2]} Strict adherence to the protocols outlined in this document is crucial for mitigating the risks associated with the use of this compound.

Chemical and Physical Properties

A thorough understanding of **propionitrile**'s physical and chemical properties is fundamental to its safe handling. These properties dictate its behavior under various laboratory conditions and inform the design of safe experimental setups.

| Property | Value | Reference |
|-----------------------------|---------------------------------|-----------|
| Molecular Formula | C ₃ H ₅ N | [2][6] |
| Molecular Weight | 55.08 g/mol | [2][7] |
| Appearance | Colorless liquid | [1][2][6] |
| Odor | Sweetish, ethereal | [1][2][6] |
| Boiling Point | 97 °C (207 °F) | [2][7] |
| Melting Point | -93 °C (-135.4 °F) | [2] |
| Flash Point | 2 °C (35.6 °F) (Closed Cup) | [3] |
| Vapor Pressure | 40 mmHg at 22 °C (71.6 °F) | [7] |
| Vapor Density | 1.9 (Air = 1) | [3][7] |
| Specific Gravity | 0.782 g/mL at 25 °C | [2] |
| Solubility in Water | Soluble | [6][7] |
| Lower Explosive Limit (LEL) | 3.1% | [2][7] |
| Upper Explosive Limit (UEL) | 14% | [7] |

Toxicological Data and Exposure Limits

Propionitrile is classified as highly toxic.[7] Exposure through inhalation, ingestion, or skin contact can be fatal.[3][5] The primary mechanism of toxicity involves the in vivo metabolism of **propionitrile** to cyanide, which inhibits cellular respiration.[2]

| Parameter | Value | Species | Reference |
|-------------------------------|--------------------|---------|-----------|
| LD ₅₀ (Oral) | 39 mg/kg | Rat | [2][3][8] |
| LD ₅₀ (Dermal) | 128 mg/kg | Rabbit | [8] |
| LC ₅₀ (Inhalation) | 3.3 mg/L (4 hours) | Rat | [8] |

Occupational Exposure Limits

| Organization | Limit | Notes |
|--------------|-----------------------------------|--|
| NIOSH REL | TWA 6 ppm (14 mg/m ³) | 10-hour workshift[2][3][6] |
| OSHA PEL | TWA 5 mg/m ³ | As CN, with skin absorption warning[3] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **propionitrile** to prevent exposure.

| PPE Category | Specification |
|--------------------------|--|
| Hand Protection | Wear chemical-resistant gloves (e.g., nitrile or chloroprene). Always inspect gloves before use and dispose of them properly after handling.[9] |
| Eye Protection | Chemical splash goggles are required. A face shield should also be worn when there is a significant risk of splashing.[10] |
| Skin and Body Protection | A lab coat must be worn and fully buttoned.[9] For larger quantities or in case of potential for significant exposure, a chemical-resistant apron or suit is recommended. |
| Respiratory Protection | All work with propionitrile must be conducted in a certified chemical fume hood.[9] If exposure limits are likely to be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required. |

Laboratory Handling and Storage Protocols

General Handling Protocol

- Preparation: Before starting any work, ensure that all necessary PPE is available and in good condition. Locate the nearest eyewash station and safety shower.[10]

- Ventilation: All manipulations of **propionitrile** must be performed within a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)
- Dispensing: Use a grounded and bonded system when transferring **propionitrile** to prevent static discharge, which can be an ignition source. Employ non-sparking tools.[\[1\]](#)
- Heating: Avoid heating **propionitrile** with open flames. Use a heating mantle, steam bath, or oil bath.
- Hygiene: Do not eat, drink, or smoke in areas where **propionitrile** is handled.[\[1\]](#) Wash hands thoroughly after handling the chemical, even if gloves were worn.
- Contamination: Promptly clean any contaminated surfaces. Contaminated clothing should be removed immediately and decontaminated before reuse.

Storage Protocol

- Container: Store **propionitrile** in a tightly closed, properly labeled container.[\[11\]](#)
- Location: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)[\[3\]](#)
- Segregation: Store **propionitrile** separately from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[2\]](#)
- Flammability: Store in a designated flammables cabinet.

Spill, Leak, and Waste Disposal Procedures

Spill Cleanup Protocol

- Evacuation and Alerting: In the event of a spill, immediately alert others in the vicinity and evacuate the area.
- Ignition Sources: Eliminate all sources of ignition (e.g., open flames, hot surfaces, sparks).[\[1\]](#)
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don the appropriate PPE, including respiratory protection if necessary.

- **Containment:** For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or earth. Do not use combustible materials like paper towels.
- **Collection:** Using non-sparking tools, carefully collect the absorbed material into a sealable, labeled container for hazardous waste.^[7]
- **Decontamination:** Decontaminate the spill area with a suitable solvent, followed by soap and water.
- **Large Spills:** For large spills, evacuate the laboratory and contact the institution's environmental health and safety (EHS) office immediately.

Waste Disposal Protocol

- **Containerization:** Collect all **propionitrile** waste, including contaminated materials, in a clearly labeled, sealed container.
- **Segregation:** Do not mix **propionitrile** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- **Disposal:** Dispose of **propionitrile** waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Burning in a chemical incinerator with an afterburner and scrubber is a common disposal method.^[4]

Emergency Procedures

First Aid Measures

- **Inhalation:** Move the victim to fresh air immediately.^[7] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (avoid mouth-to-mouth resuscitation).^[6] Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing.^[1] Flush the affected skin with large amounts of water for at least 15 minutes.^[1] Seek immediate medical attention.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[1] Seek immediate medical attention.

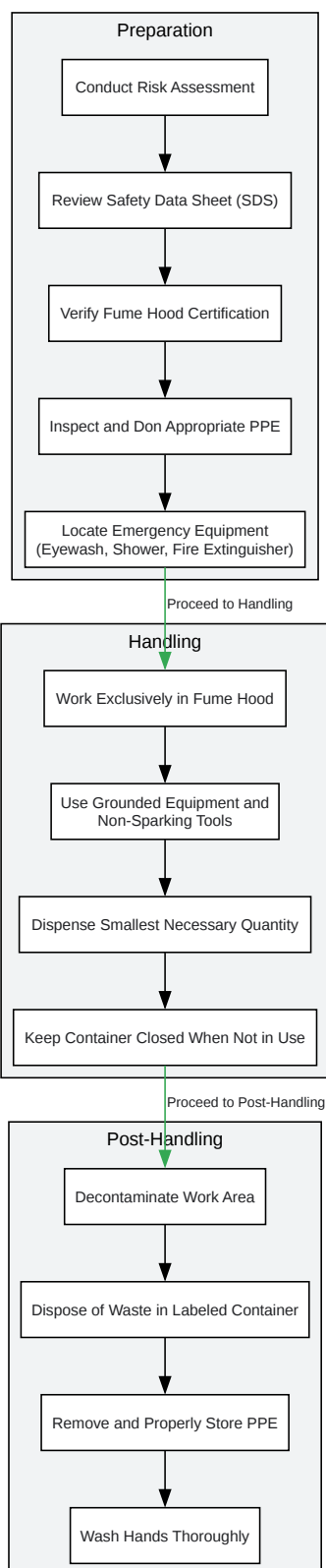
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

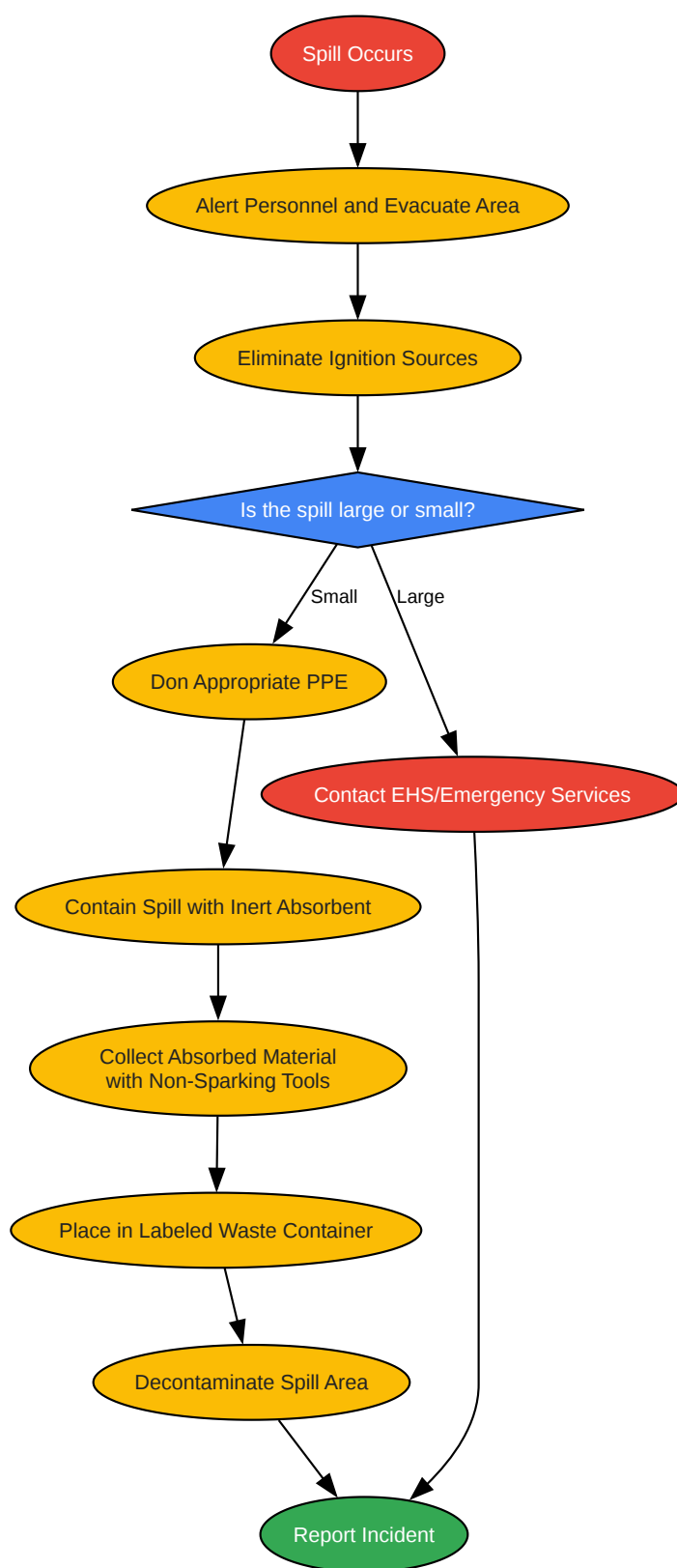
Firefighting Measures

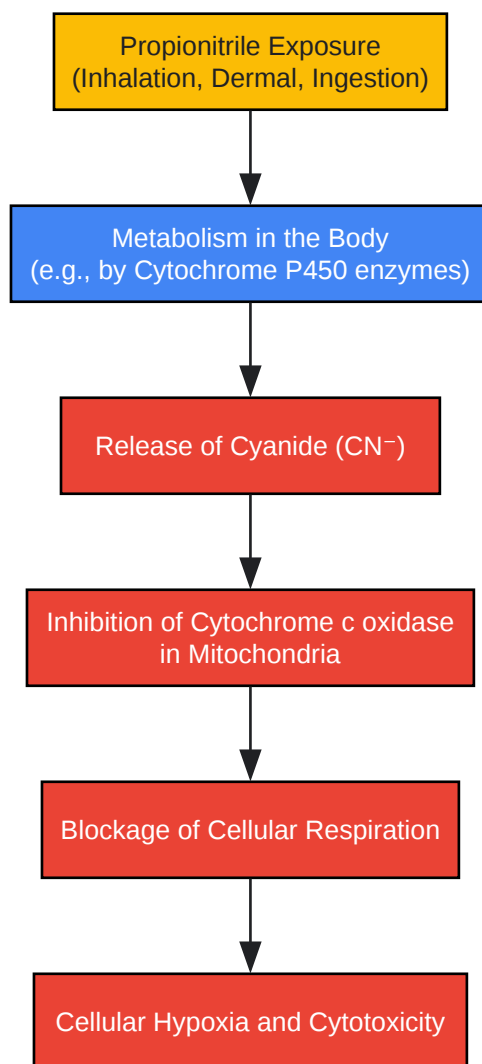
- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.^[1] A water spray can be used to cool fire-exposed containers.^[1]
- Hazards: **Propionitrile** is a flammable liquid, and its vapors can form explosive mixtures with air.^[12] Vapors may travel to a source of ignition and flash back.^[1] Containers may explode when heated.^[1] Hazardous combustion products include toxic fumes of nitrogen oxides and hydrogen cyanide.^[1]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).^[4]

Visual Guides

Logical Workflow for Safe Handling of Propionitrile







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